

An In-depth Technical Guide to the Safe Handling of 2,3-Dimethylanisole

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Compound of Interest

Compound Name: 2,3-Dimethylanisole

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For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile and handling requirements of chemical reagents is paramount. This guide provides a comprehensive overview of the safety data and handling precautions for **2,3-Dimethylanisole** (CAS No. 2944-49-2), a common reagent in organic synthesis.

Section 1: Chemical and Physical Properties

A summary of the key physical and chemical properties of **2,3-Dimethylanisole** is presented below. These properties are essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₉ H ₁₂ O	[1][2][3]
Molecular Weight	136.19 g/mol	[1][4]
Appearance	Light yellow liquid	[2]
Boiling Point	195 °C (lit.)	[4]
Melting Point	29 °C (lit.)	[4]
Density	0.984 g/mL at 25 °C (lit.)	[4]
Flash Point	110 °C (230 °F) - closed cup	[4]
Refractive Index	n _{20/D} 1.52 (lit.)	[4]

Section 2: GHS Hazard and Safety Information

2,3-Dimethylanisole is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The following tables summarize its classification and associated precautionary statements.

GHS Classification

Hazard Class	Category
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)
Flammable Liquids	4

Sources:[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H227	Combustible liquid.[2][6]
H315	Causes skin irritation.[1][4][6] [7]	
H319	Causes serious eye irritation. [1][4][6][7]	
H335	May cause respiratory irritation.[1][4][6][7]	
Precautionary	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[2][6]
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[1][6][7]	
P264	Wash skin thoroughly after handling.[1][7]	
P271	Use only outdoors or in a well-ventilated area.[1][2][6][7]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2][5] [6][7]	
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[1][2][5][7]	
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][2] [7]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes.	

	Remove contact lenses, if present and easy to do. Continue rinsing.[1][2][5][7]
P312	Call a POISON CENTER or doctor if you feel unwell.[2][7]
P332 + P313	If skin irritation occurs: Get medical advice/attention.[1][7]
P337 + P313	If eye irritation persists: Get medical advice/attention.[1][7]
P362 + P364	Take off contaminated clothing and wash it before reuse.[1][2]
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[1][2][7]
P405	Store locked up.[1][7]
P501	Dispose of contents/container to an approved waste disposal plant.[2][5][7]

Section 3: Handling and Storage Protocols

Proper handling and storage procedures are critical to ensure safety in the laboratory.

Handling:

- Avoid contact with skin and eyes.[2][5]
- Do not breathe mist, vapors, or spray.[2][5]
- Use only in a well-ventilated area, preferably in a chemical fume hood.[2][5]
- Keep away from open flames, hot surfaces, and sources of ignition.[2][5]
- Take precautionary measures against static discharges.[2][5]

- Wash hands thoroughly after handling.[\[5\]](#)[\[7\]](#)

Storage:

- Store in a dry, cool, and well-ventilated place.[\[2\]](#)[\[5\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[5\]](#)
- Keep away from heat, sparks, and flame.[\[2\]](#)[\[5\]](#)
- Incompatible materials include strong oxidizing agents.[\[2\]](#)[\[5\]](#)

Section 4: Personal Protective Equipment (PPE)

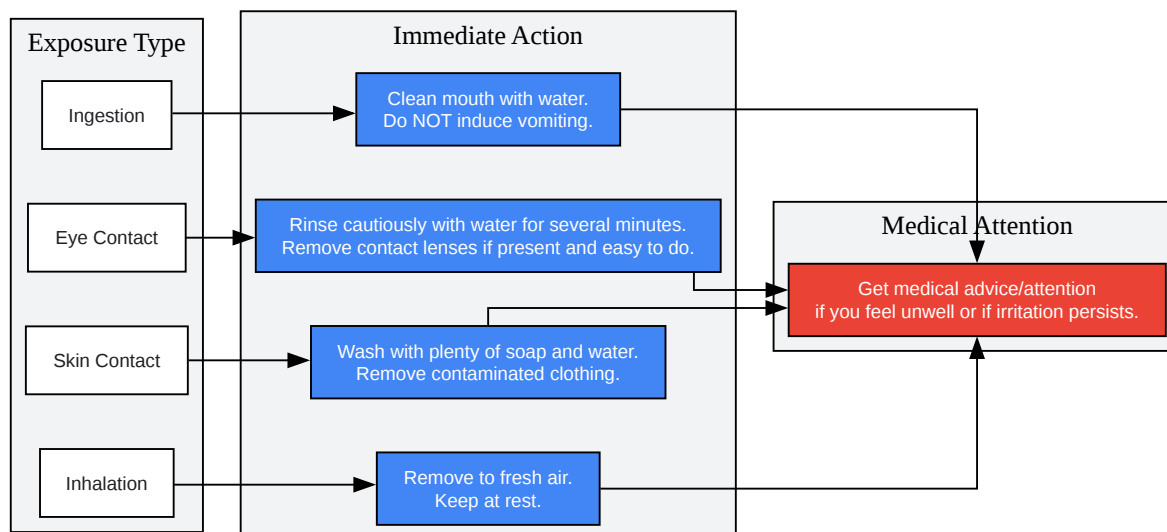
The following personal protective equipment should be worn when handling **2,3-Dimethylanisole**:

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles. Use face shield if splashing is possible.[\[5\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[\[2\]](#)[\[5\]](#)
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required. For large-scale operations or in emergencies, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[2\]](#)

Section 5: Emergency Procedures

First-Aid Measures:

A systematic approach to first aid following exposure is crucial.



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Caption: First-aid procedures for **2,3-Dimethylanisole** exposure.

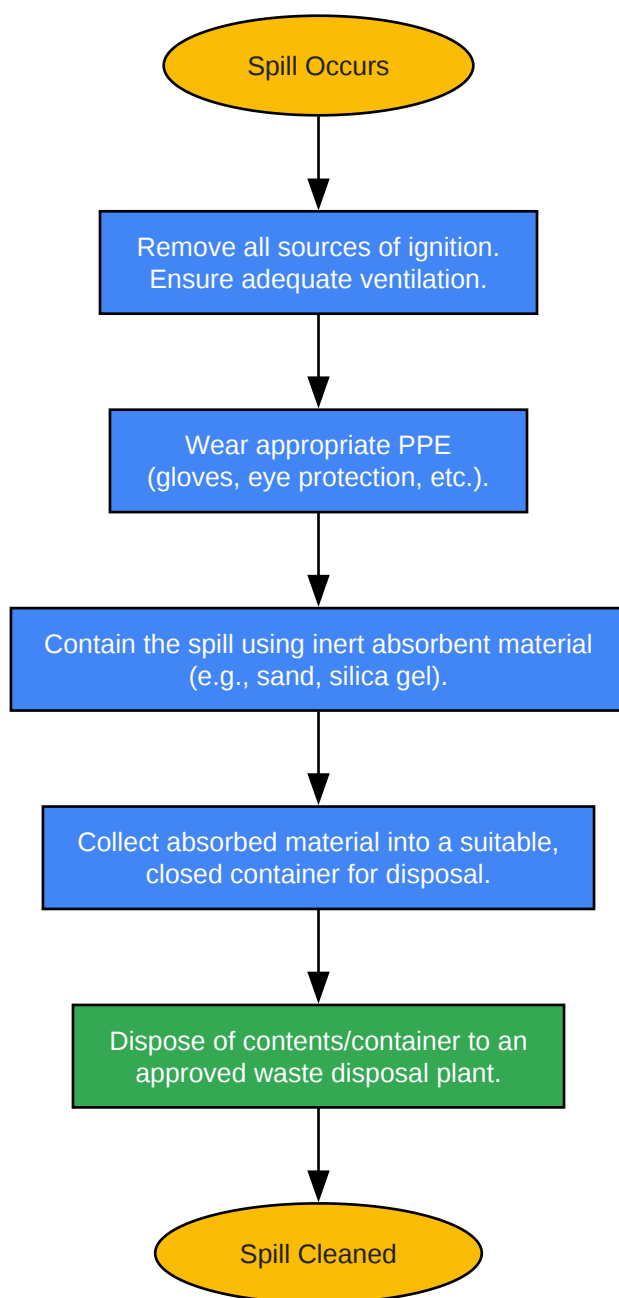
- Inhalation: If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[2][5]
- Skin Contact: In case of skin contact, wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[2][5]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][5]
- Ingestion: Clean mouth with water. Get medical attention if you feel unwell.[2][5]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical, or foam.^[5] Water spray may be used to cool closed containers.^[2]
- Specific Hazards: The substance is a combustible material. Containers may explode when heated.^[2]^[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[5]

Accidental Release Measures:

A clear workflow for managing spills is essential to minimize laboratory hazards.



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Caption: Workflow for responding to a **2,3-Dimethylanisole** spill.

- Personal Precautions: Remove all sources of ignition and take precautionary measures against static discharges. Ensure adequate ventilation.[2][5]
- Environmental Precautions: Prevent the substance from entering drains.

- Methods for Cleaning Up: Soak up the spill with an inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust). Place the absorbed material into a suitable, closed container for disposal.[2][5]

Section 6: Disposal Considerations

Dispose of the contents and container in accordance with local, regional, national, and international regulations. The material should be disposed of at an approved waste disposal plant.[2][5]

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